

# di(ethylene glycol) ethyl ether methacrylate safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate

Cat. No.: B1626642

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of Di(ethylene glycol) ethyl ether methacrylate

This guide provides comprehensive safety and handling information for Di(ethylene glycol) ethyl ether methacrylate (CAS No. 7328-17-8), intended for researchers, scientists, and professionals in drug development. All quantitative data is presented in structured tables, and key protocols and logical workflows are visualized.

## Chemical and Physical Properties

A summary of key physical and chemical properties is essential for safe handling and storage.

Property	Value
CAS Number	7328-17-8[1][2][3]
Synonyms	2-(2-Ethoxyethoxy)ethyl acrylate, Ethyl diglycol acrylate[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub> [1]
Molecular Weight	188.22 g/mol [1][2][3]
Appearance	Clear liquid[2]
Odor	Ester-like[2]
Boiling Point	95 °C (203 °F)[1][2]
Melting Point	-66 °C (-86.8 °F)[1][2]
Flash Point	113 °C (235.4 °F) (closed cup)[2][4]
Density	1.016 g/mL[2]

## Hazard Identification and GHS Classification

Di(ethylene glycol) ethyl ether methacrylate is classified as a hazardous substance. Understanding its GHS classification is critical for risk assessment.

Signal Word: Danger[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Irritation	2	H315: Causes skin irritation
Skin Sensitization	1A	H317: May cause an allergic skin reaction
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Chronic)	2	H411: Toxic to aquatic life with long lasting effects

(Source: Aggregated from supplier safety data sheets)[4]

## Toxicological Information

This chemical poses several health risks upon exposure.

- Acute Effects: It is harmful if ingested and toxic if it comes into contact with the skin.[4] It causes serious irritation to the eyes and skin and may cause respiratory irritation.[2][4]
- Sensitization: It is known to be a skin sensitizer and may provoke an allergic skin reaction upon contact.[2][4]
- Chronic Effects: Repeated or prolonged skin contact can lead to defatting of the skin and dermatitis.[2]

## Experimental Protocols

### OSHA Method for Air Sampling and Analysis (PV2132)

The following protocol is a partially validated method by OSHA for determining the airborne concentration of Di(ethylene glycol) ethyl ether methacrylate.[1]

Objective: To quantify the concentration of Di(ethylene glycol) ethyl ether methacrylate in a workplace environment.

Methodology:

- Sampling Media: A Chromosorb® 106 sampling tube (100/50 mg sections) is used for sample collection.[1]
- Sample Collection:
  - Air is drawn through the tube using a personal sampling pump calibrated to a flow rate of 0.2 L/min.[1][2]
  - A total sample volume of 48 liters is recommended, corresponding to a sampling time of 240 minutes.[1][2]
- Sample Extraction: The collected analyte is desorbed from the sampling media using a solution of 99:1 carbon disulfide and N,N-dimethylformamide.[2]
- Analysis: The extracted sample is analyzed using a gas chromatograph equipped with a flame ionization detector (GC-FID).[1][2]
- Quantitation Limits: The method has a reliable quantitation limit (RQL) of 2.07 µg per sample.[2]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize exposure risk.

## Personal Protective Equipment (PPE)

The following table outlines the minimum PPE requirements.

Protection Type	Specification
Eye and Face Protection	Chemical safety goggles or a full-face shield.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and protective clothing such as a lab coat or coveralls.[5]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is insufficient, a NIOSH-approved respirator with an organic vapor filter (type ABEK) is required.[4][6]

## Handling and Storage Procedures

- Handling: Avoid all personal contact, including inhalation of vapors or mists.[5][7] Prevent contact with skin and eyes.[5] Use non-sparking tools and ensure adequate ventilation.[6][8] Wash hands thoroughly after handling.[5] Contaminated work clothing must not be allowed outside the workplace.[5]
- Storage: Store in a cool, dry, and well-ventilated area.[9] Keep containers tightly sealed and store locked up.[5] Keep away from heat, sparks, open flames, and other ignition sources.[9]

## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

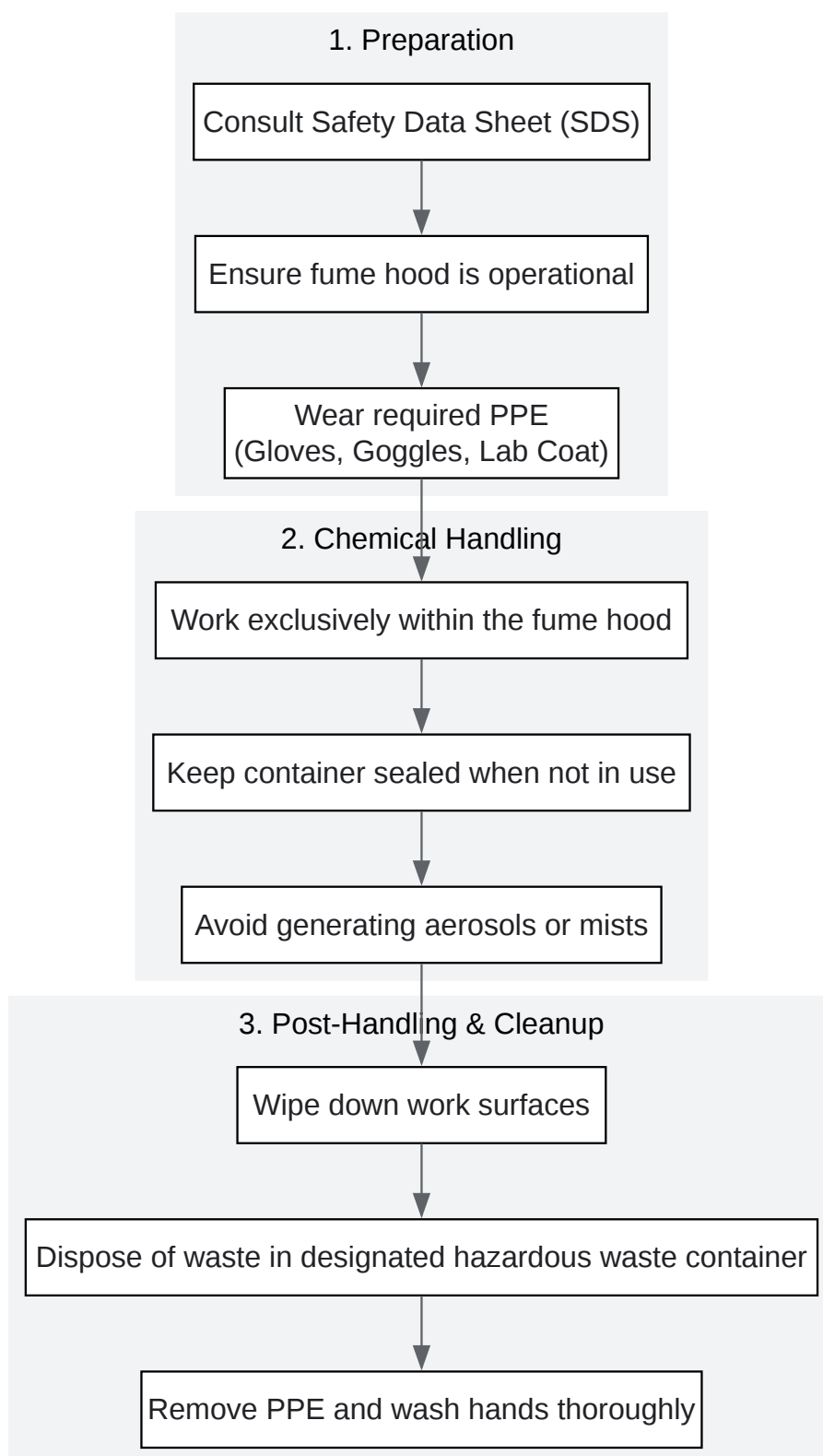
Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[10]
Skin Contact	Immediately remove all contaminated clothing. [7] Wash the affected skin with plenty of soap and water.[5] If irritation or a rash develops, seek medical attention.[5]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[10][11] Remove contact lenses if possible.[11] Seek immediate medical attention.[11]
Ingestion	Do NOT induce vomiting.[7] Rinse the mouth with water and seek immediate medical attention.[12]

## Fire and Spill Response

- Firefighting: Use dry chemical, CO<sub>2</sub>, alcohol-resistant foam, or water spray to extinguish fires.[10][13] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[11]
- Spill Cleanup: In case of a spill, remove all ignition sources.[14] Ventilate the area.[5] Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[15] Do not allow the spill to enter drains or waterways.

## Visual Workflow Guides

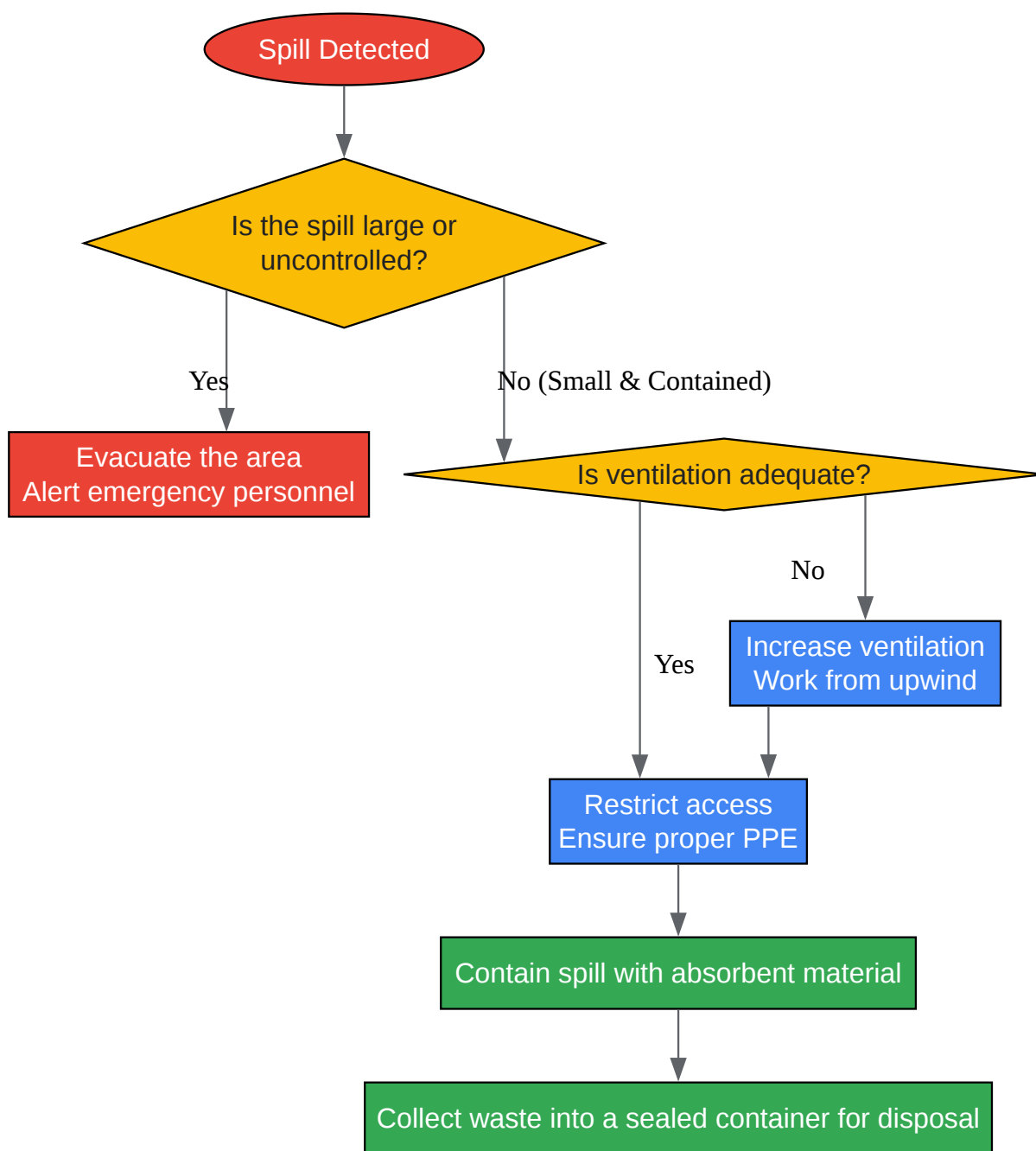
### Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Standard operating procedure for safely handling the methacrylate.

## Emergency Spill Response Logic



[Click to download full resolution via product page](#)



Caption: Decision tree for responding to an accidental spill.

## Disposal Considerations

All waste materials containing Di(ethylene glycol) ethyl ether methacrylate must be treated as hazardous waste.

- Procedure: Dispose of contents and containers in accordance with all applicable local, regional, and national regulations.[5] Do not dispose of via drains or into the environment. Waste should be incinerated in a licensed facility.[5] Uncleaned containers should be treated as hazardous.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. osha.gov [osha.gov]
- 2. osha.gov [osha.gov]
- 3. calpaclab.com [calpaclab.com]
- 4. 二乙二醇醚丙烯酸酯 technical grade, contains 1000 ppm monomethyl ether hydroquinone as inhibitor | Sigma-Aldrich [sigmaaldrich.com]
- 5. multimedia.3m.com [multimedia.3m.com]
- 6. echemi.com [echemi.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. Ethylene Glycol Methyl Ether Methacrylate MSDS/SDS | Supplier & Distributor [ko.adress-chemical.com]
- 9. fishersci.com [fishersci.com]
- 10. DIETHYLENE GLYCOL ETHYL ETHER ACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. fishersci.com [fishersci.com]

- 12. CDC - ETHYLENE GLYCOL DIMETHACRYLATE - International Chemical Safety Cards - NIOSH [medbox.iiab.me]
- 13. nj.gov [nj.gov]
- 14. assets.thermofisher.com [assets.thermofisher.com]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [di(ethylene glycol) ethyl ether methacrylate safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626642#di-ethylene-glycol-ethyl-ether-methacrylate-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)